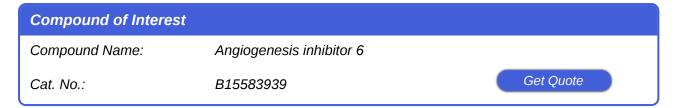


Application Notes and Protocols for Angiogenesis Inhibitor 6 (Azirine-2-carboxylate)

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These application notes provide a comprehensive overview of **Angiogenesis Inhibitor 6**, identified as the azirine-2-carboxylate compound from the study by Singh H, et al. (2024). This non-tyrosine kinase inhibitor has demonstrated promising anti-angiogenic and anti-tumor properties by targeting the endothelin-1 (ET-1) signaling pathway. The following sections detail the sensitive cell lines, quantitative data, and detailed experimental protocols for evaluating the efficacy of this inhibitor.

Sensitive Cell Lines and In Vitro Efficacy

Angiogenesis Inhibitor 6 has shown significant activity against endothelial cells, which are crucial for the formation of new blood vessels. The primary cell line identified as sensitive to this inhibitor is:

 Human Umbilical Vein Endothelial Cells (HUVECs): These primary cells are a wellestablished model for studying angiogenesis. Azirine-2-carboxylate has been shown to inhibit HUVEC-mediated tubulogenesis, a key step in the formation of capillary-like structures.

While specific IC50 values for **Angiogenesis Inhibitor 6** (azirine-2-carboxylate) are not yet widely published, related endothelin receptor antagonists have been shown to affect endothelial cell functions in the low micromolar to nanomolar range. Further dose-response



studies are recommended to determine the precise IC50 for this specific compound in various endothelial and tumor cell lines.

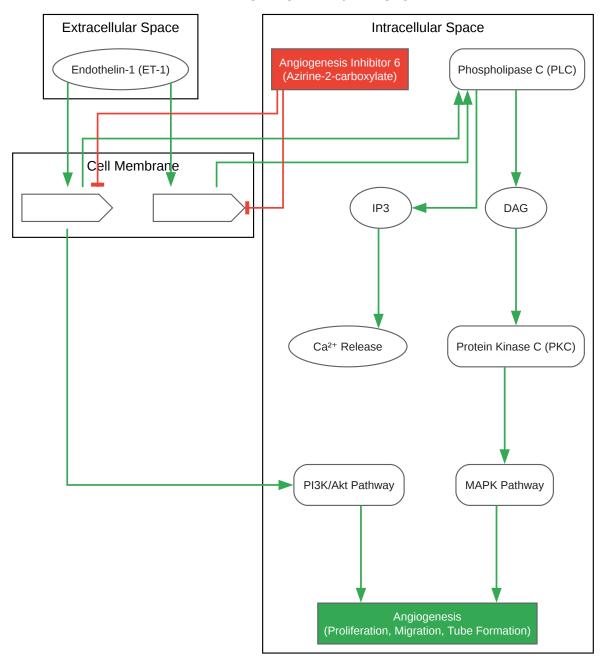
Table 1: Summary of Expected In Vitro Efficacy of Endothelin-1 Pathway Inhibitors

Cell Line	Assay	Expected Effect	Potential IC50 Range
HUVEC	Tube Formation	Inhibition of capillary- like structure formation	1-10 μΜ
HUVEC	Cell Migration	Reduction in directional cell movement	1-10 μΜ
HUVEC	Cell Proliferation	Decrease in cell viability and growth	5-25 μΜ

Signaling Pathway

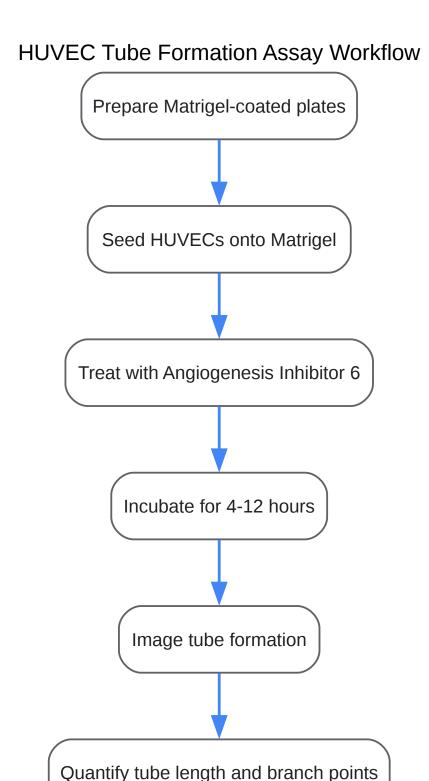
Angiogenesis Inhibitor 6 exerts its effect by inhibiting the endothelin-1 (ET-1) signaling pathway in endothelial cells. ET-1 is a potent vasoconstrictor and a known pro-angiogenic factor. The binding of ET-1 to its receptors, primarily the endothelin A receptor (ETAR) and endothelin B receptor (ETBR) on endothelial cells, triggers a cascade of downstream signaling events that promote angiogenesis.





Endothelin-1 Signaling Pathway in Angiogenesis





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